

# Personal protective equipment for handling Boc-3-Nitro-L-Phenylalanine

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## Compound of Interest

Compound Name: *Boc-3-Nitro-L-Phenylalanine*

Cat. No.: *B558683*

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## Essential Safety and Handling Guide for Boc-3-Nitro-L-Phenylalanine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-3-Nitro-L-Phenylalanine**. The following procedures for operations and disposal are designed to ensure a safe laboratory environment.

**Chemical Profile:** While a comprehensive Safety Data Sheet (SDS) for **Boc-3-Nitro-L-Phenylalanine** is not ubiquitously available, its structure—containing a nitroaromatic group and a Boc-protected amino acid—necessitates careful handling. The nitro group, in particular, warrants attention due to the potential for reactivity and associated hazards common to this functional group. Information from analogous compounds suggests that it should be handled as a potential irritant.

## Quantitative Data Summary

The following table summarizes key physical and chemical data for **Boc-3-Nitro-L-Phenylalanine**. Note that some data points are not readily available and are marked as such.

Property	Value	Reference
Chemical Name	(2S)-2-[[tert-butoxy)carbonyl]amino}-3-(3-nitrophenyl)propanoic acid	[1]
CAS Number	131980-29-5	[1][2][3]
Molecular Formula	C14H18N2O6	[1][2][3]
Molecular Weight	310.3 g/mol	[1][2][3]
Appearance	White powder	[2]
Purity	≥ 99% (Chiral purity)	[2]
GHS Hazard Classification	Not Classified (by single reporting entity)	[1]
Storage Temperature	0-8 °C	[2]
Flash Point	≥ 93.3 °C (200 °F)	[3]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO2), Nitrogen oxides (NOx)	[4]

## Operational Plan: Safe Handling Protocol

Adherence to a systematic operational workflow is critical to minimize exposure and ensure safety when working with **Boc-3-Nitro-L-Phenylalanine**.

## Engineering Controls and Preparation

- Ventilation: All manipulations of solid **Boc-3-Nitro-L-Phenylalanine**, including weighing and transferring, must be conducted in a certified chemical fume hood to prevent inhalation of dust particles.[5][6]
- Emergency Equipment: Ensure that a safety shower and an eyewash station are unobstructed and readily accessible in the immediate work area.[7]

- **Spill Kit:** A spill kit containing appropriate absorbent materials for chemical spills should be available.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory. Based on guidelines for similar nitroaromatic compounds, the following should be worn:[5]

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety Goggles	Must be worn at all times and conform to EN 166 or OSHA 29 CFR 1910.133 standards to protect against dust and splashes.[5][7]
Face Protection	Face Shield	Recommended in addition to goggles when there is a significant risk of splashing.[5]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are suitable for incidental contact. Inspect gloves for integrity before each use and replace them immediately if contaminated.[5][8]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned to provide a barrier against accidental skin contact.[5]
Respiratory Protection	NIOSH-approved respirator	Recommended if dust formation is likely or if working outside of a fume hood.[5][7]

## Step-by-Step Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is donned correctly.
- Weighing and Transfer: Conduct all weighing and transfer operations within the fume hood to contain any dust. Use smooth, careful movements to minimize dust generation.
- During Experimentation:
  - Keep containers of **Boc-3-Nitro-L-Phenylalanine** clearly labeled and tightly sealed when not in use.
  - Avoid direct contact with skin and eyes.<sup>[7]</sup>
  - Do not eat, drink, or smoke in the laboratory.
- Post-Handling:
  - Thoroughly wash hands with soap and water after handling the chemical, even when gloves have been worn.<sup>[5]</sup>
  - Clean the work area, decontaminating surfaces as appropriate.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.[3][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

## Disposal Plan

Proper disposal of **Boc-3-Nitro-L-Phenylalanine** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation and Collection

- Solid Chemical Waste: Collect unused or waste **Boc-3-Nitro-L-Phenylalanine** in a dedicated, sealable, and clearly labeled container.
- Contaminated Materials: All materials that have come into contact with the chemical, such as weighing paper, gloves, and wipes, must be collected in a separate, sealed container for hazardous waste.[9]

## Container Labeling

- Clearly label all waste containers with the full chemical name: "**Boc-3-Nitro-L-Phenylalanine**" and appropriate hazard warnings.[9]

## Storage of Waste

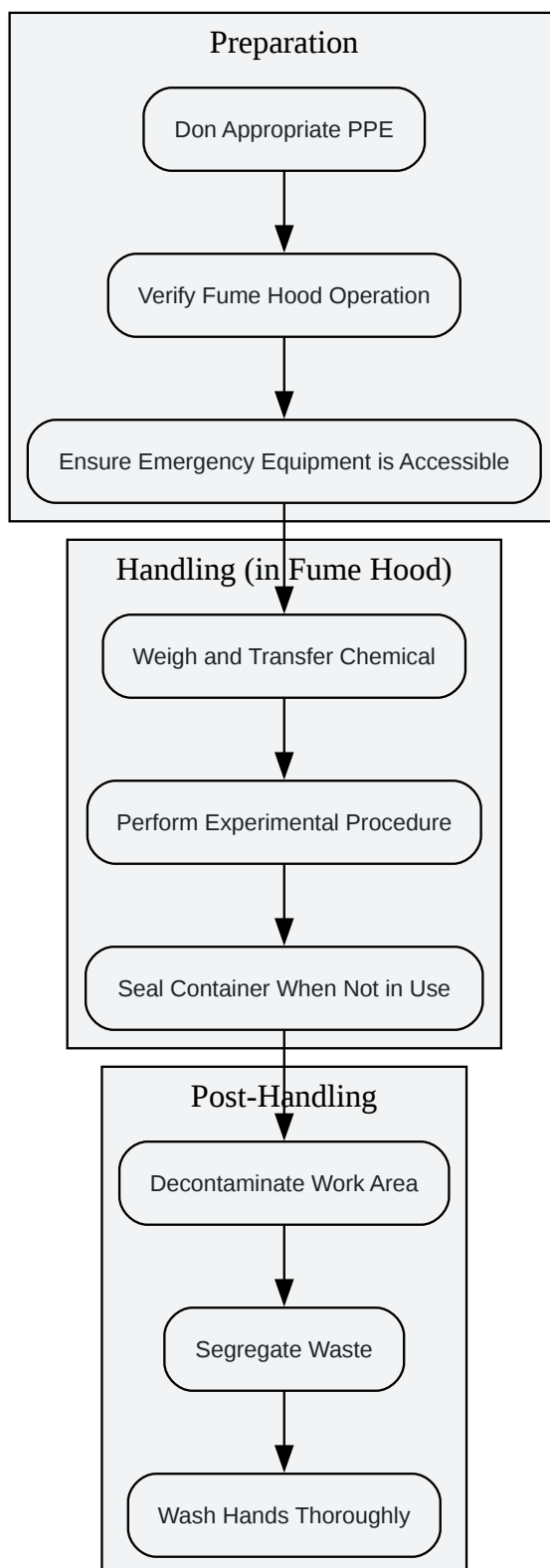
- Store sealed waste containers in a designated, well-ventilated chemical waste accumulation area. This area should be secure and away from incompatible materials.[9]

## Final Disposal

- The recommended method for disposal is through a licensed and reputable chemical waste disposal company.[9]
- Under no circumstances should this chemical be poured down the drain.

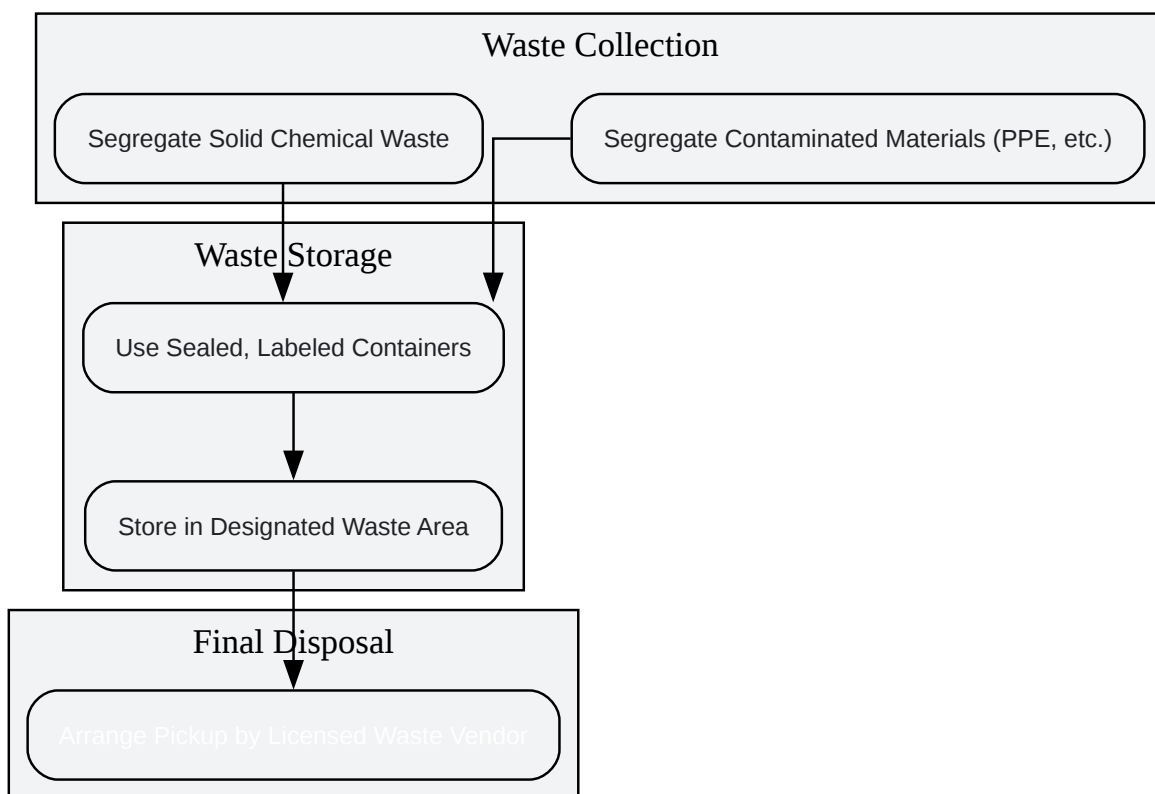
## Visualized Workflows

The following diagrams illustrate the key processes for handling and disposal.



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Caption: Workflow for the safe handling of **Boc-3-Nitro-L-Phenylalanine**.



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Caption: Step-by-step procedure for the proper disposal of chemical waste.

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Address: 3281 E Guasti Rd

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